

A Comprehensive Technical Guide to 3-Chloro-2-methyl-1-butene

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Compound of Interest

Compound Name: 3-Chloro-2-methyl-1-butene

CAS No.: 5166-35-8

Cat. No.: B1656227

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For Researchers, Scientists, and Drug Development Professionals

Introduction

3-Chloro-2-methyl-1-butene is a volatile, flammable organochloride that serves as a valuable intermediate in various organic syntheses. Its structure, featuring a tertiary allylic chloride, imparts a unique reactivity profile that is leveraged in the synthesis of pharmaceuticals, agrochemicals, and fine chemicals.^[1] This guide provides an in-depth analysis of its chemical and physical properties, synthesis protocols, key reactions, and safety considerations to support its effective and safe application in research and development.

Physicochemical Properties

A thorough understanding of the physicochemical properties of **3-Chloro-2-methyl-1-butene** is fundamental for its handling, application in reactions, and for the purification of its products.

Molecular Formula and Weight

The chemical identity of **3-Chloro-2-methyl-1-butene** is defined by its molecular formula and weight.

- Molecular Formula: C_5H_9Cl [2][3][4]
- Molecular Weight: 104.58 g/mol [2][5]

The structural formula, $CC(C(=C)C)Cl$, and IUPAC name, 3-chloro-2-methylbut-1-ene, further describe its atomic arrangement. [2][3]

Physical Properties

Key physical properties are summarized in the table below. These values are critical for experimental design, particularly in determining appropriate reaction conditions and purification methods.

Property	Value	Source(s)
CAS Number	5166-35-8	[2][4]
Appearance	Colorless to yellow liquid with a pungent odor	[6]
Boiling Point	94 °C	[7]
Density	~0.89 g/cm ³	[1]
Solubility	Soluble in common organic solvents (e.g., ethanol, ether)	[1]

Synthesis and Reactivity

The synthesis of **3-Chloro-2-methyl-1-butene** and its subsequent reactions are central to its utility in organic chemistry.

Synthesis Pathways

The industrial preparation of related allylic chlorides, such as 1-chloro-3-methyl-2-butene (prenyl chloride), often involves the addition of hydrogen chloride (HCl) to isoprene. [8][9] This reaction can lead to a mixture of isomers, including 3-chloro-3-methyl-1-butene, which can then

be isomerized to the desired product.[8] The reaction of 3-methyl-1-butene with HCl is another route, which primarily yields the Markovnikov addition product, 2-chloro-3-methylbutane.[10] [11]

A generalized workflow for the synthesis involving isoprene is outlined below.

Caption: Generalized synthesis workflow from isoprene.

Key Reactions

The reactivity of **3-Chloro-2-methyl-1-butene** is dominated by the lability of the allylic chloride. It readily undergoes nucleophilic substitution reactions. Due to the potential for allylic rearrangement, reactions can yield a mixture of products. For instance, reactions involving 1-chloro-3-methyl-2-butene have been studied in the context of synthesizing geraniol, highlighting the complexities of controlling regioselectivity in these systems.

Another important reaction is the addition of halogens, such as chlorine (Cl₂), across the double bond, which typically results in the formation of a dihalide.[12]

Applications in Research and Development

3-Chloro-2-methyl-1-butene and its isomers are important building blocks in organic synthesis.

- **Pharmaceutical and Agrochemical Synthesis:** These compounds serve as intermediates in the manufacturing of various pharmaceuticals, pesticides, and coatings.[1] Their ability to introduce specific carbon skeletons makes them valuable in constructing complex target molecules.
- **Carotenoid Synthesis:** Related C₁₀ compounds are utilized in the synthesis of natural carotenoid products.
- **Fine Chemicals:** It is a precursor for a range of fine chemicals and specialty monomers.

Safety, Handling, and Storage

3-Chloro-2-methyl-1-butene is a hazardous substance and requires strict safety protocols.

Hazard Identification

The compound is classified as a highly flammable liquid and vapor.[2][13] It is harmful if swallowed, in contact with skin, or inhaled, and causes serious eye damage and skin irritation.[2] It may also cause an allergic skin reaction.[2]

GHS Hazard Statements: H225, H302, H312, H315, H317, H318, H332.[2]

Handling and Personal Protective Equipment (PPE)

- Work should be conducted in a well-ventilated area, preferably under a chemical fume hood.[13]
- Use explosion-proof electrical and ventilation equipment.[14][15]
- Keep away from heat, sparks, open flames, and other ignition sources.[13][14][15]
- All metal equipment should be grounded to prevent static discharge.[13][14][15]
- PPE: Wear appropriate protective gloves, clothing, and chemical safety goggles or a face shield.[13][14] If inhalation risk is high, use a NIOSH/MSHA approved respirator.[14]

First Aid Measures

- Inhalation: Move the person to fresh air and keep them comfortable for breathing. Seek immediate medical attention.[6][13]
- Skin Contact: Immediately remove all contaminated clothing. Rinse skin with plenty of water.[6][13]
- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing and seek immediate medical attention.[6][13]
- Ingestion: Rinse mouth. Do NOT induce vomiting. Seek immediate medical attention.[6][13]

Storage

Store in a cool, dry, and well-ventilated place.[14] Keep the container tightly closed and away from heat and ignition sources.[14][15] Incompatible materials include strong oxidizing agents

and strong bases.^[13]

Conclusion

3-Chloro-2-methyl-1-butene is a versatile reagent with significant applications in organic synthesis. Its proper use requires a deep understanding of its properties, reactivity, and associated hazards. This guide provides the foundational knowledge for researchers to safely and effectively incorporate this compound into their synthetic strategies, paving the way for the development of new and innovative chemical entities.

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